Introduction: The Strategic Value of 7-Bromo-5-methoxyquinoline

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Compound of Interest

Compound Name:	*7-Bromo-5-methoxyquinoline*
CAS No.:	*1378860-76-4*
Cat. No.:	*B1376925*

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The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents with a wide spectrum of biological activities, including antimalarial, anticancer, and antibacterial properties.[1] **7-Bromo-5-methoxyquinoline** emerges as a particularly valuable building block within this class. Its structure is strategically functionalized with a methoxy group, which can influence the electronic properties of the quinoline system and participate in key binding interactions with biological targets, and a bromine atom at the 7-position.[1] This bromine is not merely a substituent; it is a versatile synthetic handle, enabling a vast array of post-synthesis modifications through modern cross-coupling chemistry. This guide will illuminate the properties of this compound and demonstrate its utility as a pivotal intermediate in the synthesis of complex, high-value molecules.

Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is foundational to its application in synthesis and drug design. The key properties of **7-Bromo-5-methoxyquinoline** are summarized below. While experimental data for properties such as melting and boiling points are not readily available in the literature, data from closely related analogs can provide a useful estimation.

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Property	Value	Source
Molecular Formula	$C_{10}H_8BrNO$	[2]
Molecular Weight	238.08 g/mol	[2]
IUPAC Name	7-bromo-5-methoxyquinoline	-
Appearance	Not specified (typically off-white to yellow solid)	-
Melting Point	Data not available. For reference, the related compound 7-bromo-2-methoxy-4-methylquinoline has a melting point of 58-60 °C.	[3]
Boiling Point	Data not available.	-
Solubility	DMSO: >50 mg/mLMethanol: 10–20 mg/mLEthyl Acetate: 5–10 mg/mLWater: <0.1 mg/mL	[1]

Synthesis of 7-Bromo-5-methoxyquinoline

The synthesis of **7-Bromo-5-methoxyquinoline** is a multi-step process that requires careful control of reaction conditions to achieve regioselectivity and a good yield. A robust and scalable method has been disclosed, which avoids the use of highly toxic reagents like nitrobenzene that were employed in older, lower-yielding Skraup reactions.[4] The modern synthesis proceeds in two key stages, starting from 3,5-dibromoaniline.

Synthesis Workflow

The overall synthetic pathway involves a Skraup condensation to form the quinoline core, followed by a nucleophilic aromatic substitution (SNAr) to introduce the methoxy group.

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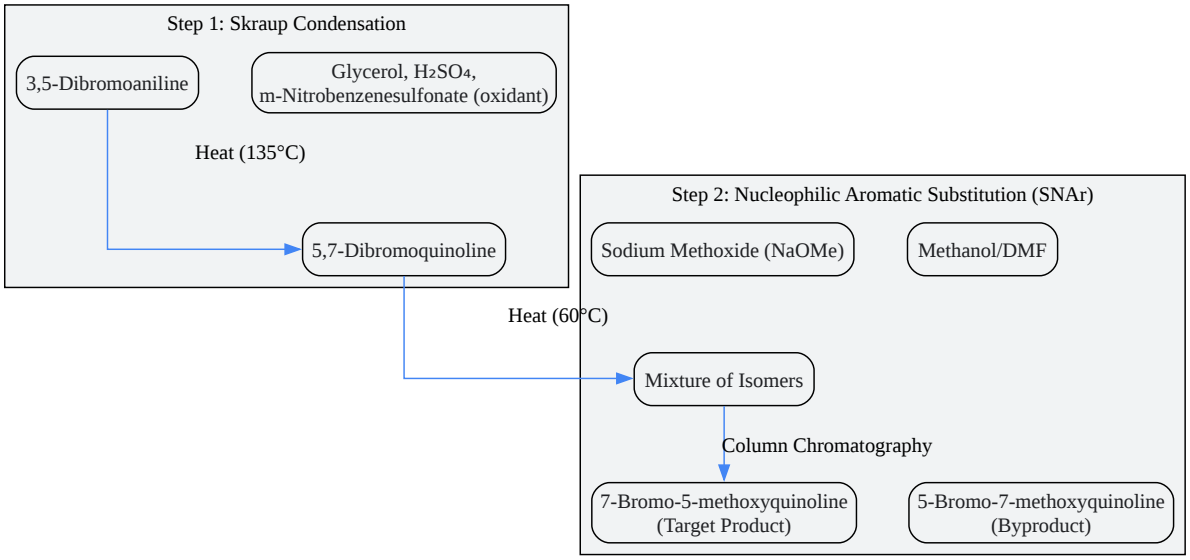

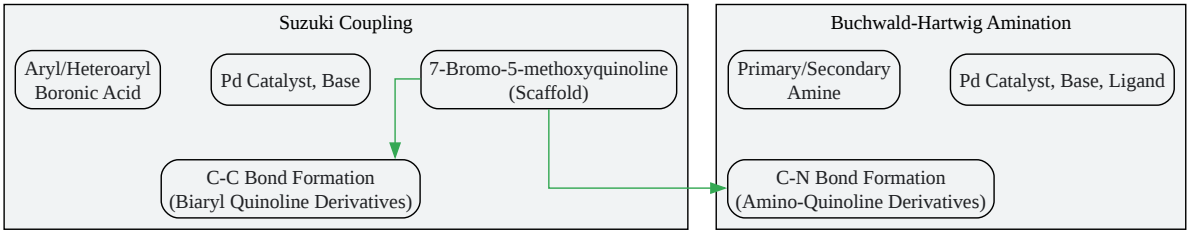

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